

Technical Support Center: 2-Pentyl Butyrate Application Guide[1]

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-Pentyl butyrate

CAS No.: 60415-61-4

Cat. No.: B1605965

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Introduction: The "Hidden" Flammability Risk[1]

In drug development and organic synthesis, **2-Pentyl butyrate** (CAS 60415-61-4) is a valuable ester used as a solvent and flavoring agent due to its unique volatility profile.[1] However, a recurring issue reported by process chemists is a discrepancy between theoretical flash point values (often cited for generic "amyl butyrate") and the actual flash point of **2-pentyl butyrate** lots.

This guide addresses why your sample might flash at 52°C (126°F) while your safety data sheet (SDS) might suggest 67°C (152°F), and how to engineer your process to handle this volatility gap.

Module 1: Critical Data Discrepancies

Q1: Why does my internal testing show a flash point of ~52°C when the SDS lists 67°C?

Diagnosis: You are likely encountering Isomer Confusion or Impurity-Driven Flash Point Depression.[1][2]

1. The Isomer Trap (n-Amyl vs. sec-Amyl) Many commercial databases conflate "Amyl Butyrate" (n-pentyl butyrate) with "**2-Pentyl Butyrate**" (sec-amyl butyrate).[1]

- n-Pentyl Butyrate: Flash Point

67°C (152°F).[1][3]

- **2-Pentyl Butyrate**: Flash Point

52°C (126°F).[1]

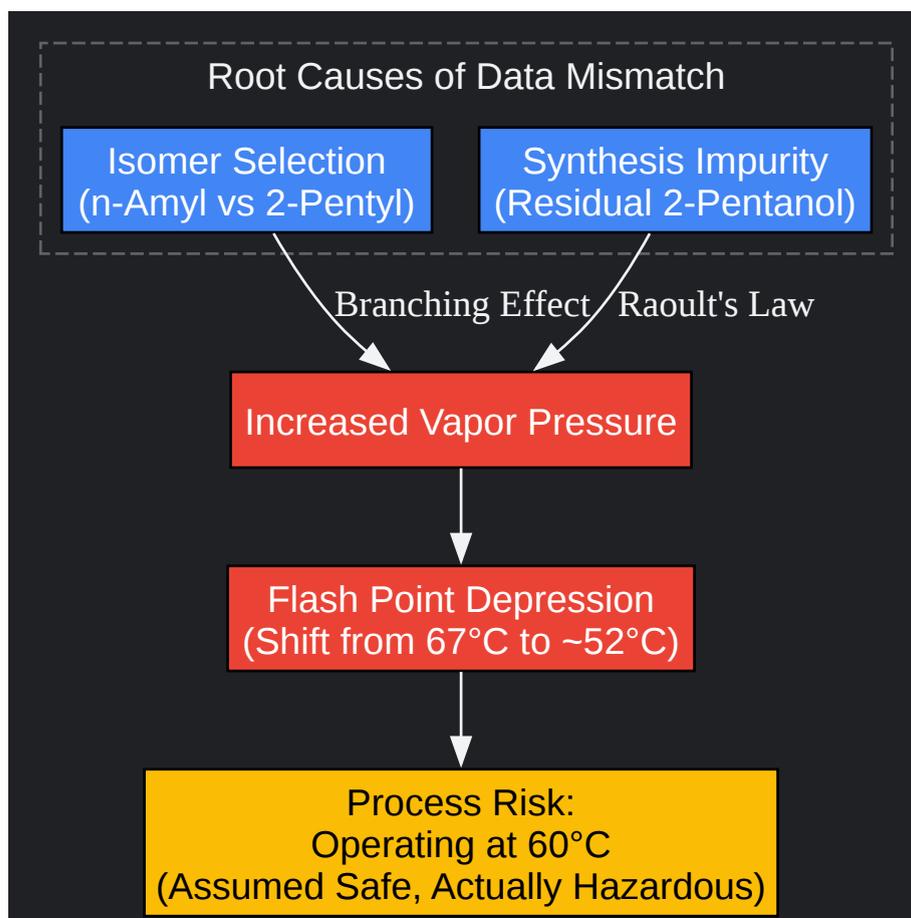
Because **2-pentyl butyrate** is a branched isomer, it has a lower boiling point and higher vapor pressure than its linear counterpart, resulting in a significantly lower flash point. If your safety assessment relies on "generic" amyl butyrate data, you are operating with a 15°C safety blind spot.[1]

2. The Residual Alcohol Effect (Raoult's Law) **2-Pentyl butyrate** is typically synthesized via the esterification of 2-pentanol and butyric acid.[1]

- 2-Pentanol Flash Point: ~34°C.[1]
- **2-Pentyl Butyrate** Flash Point: ~52°C.[1]

Even trace amounts (0.5% - 1.0%) of unreacted 2-pentanol can depress the flash point of the bulk liquid by 3–5°C due to the high volatility of the alcohol. This is governed by Raoult's Law, where the vapor phase is enriched with the more volatile component (the alcohol).

Visualizing the Risk Logic



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Figure 1: Causal pathway for unexpected flammability risks in **2-pentyl butyrate** applications. [1][2]

Module 2: Operational Troubleshooting

Q2: I need to run a reaction at 60°C using 2-Pentyl Butyrate. Is this safe?

Direct Answer: No, not without engineering controls.[1] At 60°C, **2-pentyl butyrate** is likely above its flash point (approx. 52°C).[1] This means the liquid is generating enough vapor to form an ignitable mixture with air near the surface. A static discharge or hot surface could trigger a flash fire.[1]

Required Protocol: Inerting (Nitrogen Blanketing) To operate safely above the flash point, you must remove the oxidizer (oxygen) from the equation.

Step-by-Step Implementation:

- Seal the Reactor: Ensure the vessel is rated for slight positive pressure.
- Nitrogen Sweep: Introduce a continuous flow of Nitrogen () or Argon.[1][2]
- Oxygen Monitoring: Install an Oxygen sensor in the headspace.[1]
 - Target:
concentration (Limiting Oxygen Concentration for most esters is ~10%, safety factor reduces this).[1]
- Grounding: Bond and ground all transfer lines to prevent static accumulation, which is critical for low-conductivity esters.[1][2]

Q3: My solvent recovery system is tripping LEL (Lower Explosive Limit) alarms. Why?

Diagnosis: You are likely condensing the ester but missing the azeotrope or volatile impurities.

If your **2-pentyl butyrate** contains residual 2-pentanol (BP ~119°C) or water, it may form a heterogeneous azeotrope.[1] During vacuum distillation/recovery:

- The volatile alcohol enriches the vapor phase first.
- The LEL sensors are calibrated for the ester, but the alcohol vapor triggers them early.
- Solution: Adjust LEL sensor calibration factors to account for 2-pentanol sensitivity or improve the upstream purification (washing/drying) to remove residual alcohol before solvent recovery.

Module 3: Analytical Validation (The "Truth" Test)

Q4: How do I definitively validate the flash point of my specific lot?

Do not rely on the SDS alone. You must test the specific lot using the correct ASTM method.

Recommended Method: ASTM D93 (Pensky-Martens Closed Cup)[1][4]

- Why: **2-Pentyl butyrate** is a solvent that may contain volatile impurities.[1] Open cup methods (Cleveland Open Cup) allow vapors to escape, artificially raising the result. Closed cup methods trap the vapors, simulating the "worst-case" scenario in a closed reactor.

| Feature | ASTM D93 (Pensky-Martens) | ASTM D56 (Tag Closed Cup) | Recommendation |
|-----------------|------------------------------|------------------------------|---|
| Viscosity Range | High & Low | Low only | D93 is robust for crude samples.[1][2] |
| Stirring | Yes (Continuous) | No | D93 is preferred to equilibrate impurities. [1] |
| Sensitivity | High | High | Both are acceptable, but D93 is industry standard for chemical safety.[1] |

Validation Protocol:

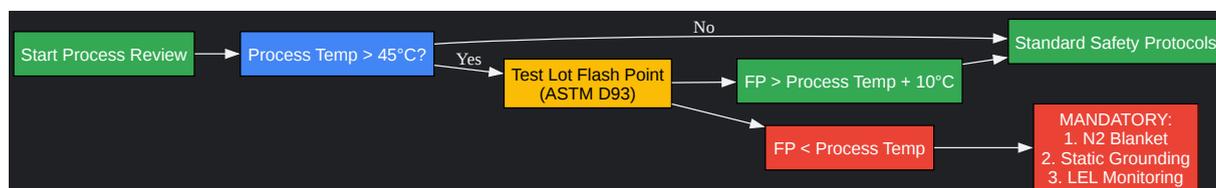
- Sample Prep: Cool sample to at least 10°C below expected flash point (cool to ~40°C).
- Loading: Fill cup to the scribe line. Do not overfill (reduces headspace, alters pressure).[1]
- Heating Rate: 5°C to 6°C per minute (Method A).
- Stirring: 90–120 rpm.
- Result: Record the temperature at which the pilot flame causes a distinct flash inside the cup.

Summary of Physical Properties for Safety Calculations

Use the following data table for **2-Pentyl Butyrate** (CAS 60415-61-4) process calculations. Note the distinction from n-Amyl Butyrate.

| Property | 2-Pentyl Butyrate (sec-Amyl) | n-Amyl Butyrate (n-Pentyl) | Impact |
|--------------------------|------------------------------|----------------------------|---|
| Flash Point (Closed Cup) | ~52°C (126°F) | ~67°C (152°F) | CRITICAL: 2-Pentyl is more flammable.[1][2] |
| Boiling Point | ~160°C | ~186°C | Lower BP correlates to higher volatility.[1][2] |
| Specific Gravity | 0.865 | 0.876 | Affects pump sizing/separation.[1] |
| Water Solubility | Insoluble | Insoluble | Forms static-prone layers.[1][2] |

Safety Decision Logic



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Figure 2: Decision tree for handling **2-pentyl butyrate** in heated applications.

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